

# Environmental Impact of 3,3,5-Trimethylcyclohexyl Acrylate: A Technical Guide

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## Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexyl acrylate

Cat. No.: B3431026

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## Introduction

**3,3,5-Trimethylcyclohexyl acrylate** (TMCHA) is a cycloaliphatic acrylate monomer used in the formulation of various polymers. Its use in applications such as UV-curable coatings and adhesives necessitates a thorough understanding of its environmental footprint. This technical guide provides a comprehensive overview of the available data on the environmental impact of TMCHA, with a focus on its ecotoxicity, biodegradability, bioaccumulation potential, and environmental fate.

## Ecotoxicity Profile

**3,3,5-Trimethylcyclohexyl acrylate** is classified as very toxic to aquatic life, with long-lasting effects.<sup>[1]</sup> The available ecotoxicity data, primarily from safety data sheets, indicates its potential to cause harm to aquatic organisms at low concentrations.

Table 1: Summary of Acute Ecotoxicity Data for **3,3,5-Trimethylcyclohexyl acrylate**

Test Organism	Endpoint	Value (mg/L)	Exposure Time	Guideline	Reference
Danio rerio (Zebra fish)	LC50	1.9	96 hours	Not Specified	<a href="#">[1]</a>
Daphnia magna (Water flea)	EC50	14.43	48 hours	Not Specified	
Pseudokirchneriella subcapitata (Green algae)	EC50	> 0.59	72 hours	Not Specified	
Activated sludge	NOEC	> 1000	3 hours	Not Specified	

#### Experimental Protocols:

While the specific experimental protocols for the above studies on **3,3,5-Trimethylcyclohexyl acrylate** are not publicly available, such tests are typically conducted following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD).

- Acute Fish Toxicity Test (similar to OECD Guideline 203): This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a short period, usually 96 hours.
- Daphnia sp. Acute Immobilisation Test (similar to OECD Guideline 202): This test assesses the concentration at which 50% of the daphnids are immobilized (EC50) after a 48-hour exposure.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (similar to OECD Guideline 201): This test evaluates the effect of the substance on the growth of algae, determining the concentration that inhibits growth by 50% (EC50) over a 72-hour period.
- Activated Sludge, Respiration Inhibition Test (similar to OECD Guideline 209): This test assesses the potential impact of the substance on the microorganisms in wastewater

treatment plants.

## Environmental Fate

The environmental fate of a chemical describes its transport and transformation in the environment. Key aspects include biodegradability, bioaccumulation, hydrolysis, and photolysis.

### Biodegradability

There is currently no publicly available experimental data from ready biodegradability studies (e.g., OECD 301) for **3,3,5-Trimethylcyclohexyl acrylate**. Acrylate esters, in general, are known to biodegrade rapidly in the environment. However, the branched cyclic structure of TMCHA may influence its degradation rate compared to simpler linear acrylates.

In the absence of specific data, information from structurally similar compounds can provide an indication. For instance, isobornyl acrylate, another cyclic acrylate monomer, showed 57% biodegradation in 28 days under OECD 310 test conditions, suggesting it is not readily biodegradable.

### Bioaccumulation Potential

The potential for a substance to accumulate in living organisms is a critical environmental concern. This is often estimated using the octanol-water partition coefficient (LogKow or LogP) and confirmed with bioconcentration factor (BCF) studies.

A calculated LogP value of 2.93 is available for **3,3,5-Trimethylcyclohexyl acrylate**.<sup>[2]</sup> This value suggests a moderate potential for bioaccumulation. However, experimental data is needed for a more definitive assessment.

For the analogous compound, isobornyl acrylate, an experimental Log Kow of 4.52 and a Bioconcentration Factor (BCF) of 37 (OECD 305) have been reported. A BCF value below 2000 indicates a low potential for bioaccumulation.

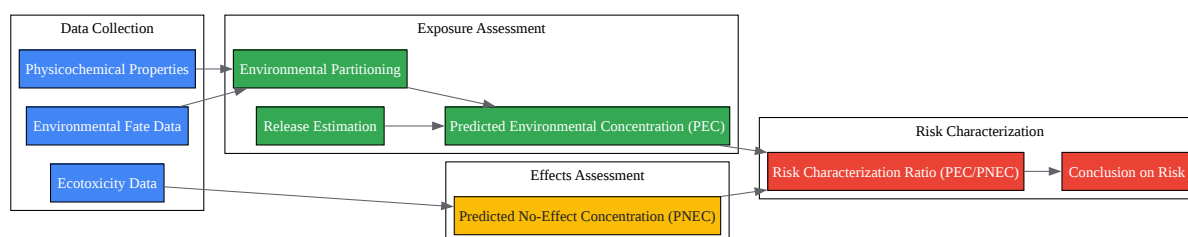
### Hydrolysis and Photolysis

No specific experimental data on the hydrolysis and photolysis of **3,3,5-Trimethylcyclohexyl acrylate** were found in the public domain. The ester linkage in the molecule suggests that hydrolysis is a potential degradation pathway, the rate of which would be dependent on pH. As

an organic molecule, it may also be susceptible to degradation by sunlight (photolysis) in the aquatic environment. The bulky trimethylcyclohexyl group may provide some resistance to hydrolysis.[3][4][5]

## Logical Framework for Environmental Risk Assessment

The following diagram illustrates a simplified workflow for assessing the environmental risk of a chemical like **3,3,5-Trimethylcyclohexyl acrylate**.



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Caption: Simplified workflow for environmental risk assessment.

## Environmental Fate and Degradation Pathway Estimation

While specific degradation pathways for **3,3,5-Trimethylcyclohexyl acrylate** have not been elucidated, a probable initial step in its biological degradation would be the hydrolysis of the ester bond, catalyzed by esterase enzymes present in microorganisms. This would yield 3,3,5-trimethylcyclohexanol and acrylic acid. Both of these degradation products would then be expected to undergo further aerobic degradation.



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Caption: Postulated initial biodegradation pathway of TMCHA.

## Conclusion and Data Gaps

**3,3,5-Trimethylcyclohexyl acrylate** is a substance with high acute toxicity to aquatic organisms. Significant data gaps exist regarding its ready biodegradability, bioaccumulation potential, and abiotic degradation (hydrolysis and photolysis). The lack of a publicly available, complete REACH registration dossier hinders a comprehensive environmental assessment.

For a more robust understanding of the environmental impact of this substance, the following studies are recommended:

- A ready biodegradability test following OECD Guideline 301.
- An experimental determination of the octanol-water partition coefficient (LogKow) following OECD Guideline 107 or 117.
- If the LogKow is found to be high, a bioconcentration factor (BCF) study in fish (OECD Guideline 305) should be conducted.
- Hydrolysis as a function of pH (OECD Guideline 111) and phototransformation in water (OECD Guideline 316) studies.

Until such data becomes available, a precautionary approach should be taken when handling and disposing of **3,3,5-Trimethylcyclohexyl acrylate** to minimize its release into the environment. The use of read-across data from structurally similar compounds and Quantitative Structure-Activity Relationship (QSAR) models can provide initial estimates for the missing data, but these should be used with caution and are not a substitute for experimental data.

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